

# Dimethyl Adipate: A Greener Alternative in Industrial Solvents? An Ecotoxicity Comparison

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## Compound of Interest

Compound Name: Dimethyladipate

Cat. No.: B125988

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For researchers, scientists, and drug development professionals, the selection of industrial solvents extends beyond performance to encompass environmental impact. This guide provides an objective comparison of the ecotoxicity of dimethyl adipate with other commonly used industrial solvents, supported by experimental data and detailed methodologies.

The growing emphasis on sustainable chemistry has propelled the search for greener solvents with reduced environmental persistence and toxicity. Dimethyl adipate, a dibasic ester, has emerged as a potential alternative to conventional solvents. This comparison guide evaluates its ecotoxicity profile against a range of traditional industrial solvents to aid in informed solvent selection.

## Quantitative Ecotoxicity Data Summary

The following table summarizes key ecotoxicity data for dimethyl adipate and several other industrial solvents. The data is compiled from various sources and presented to facilitate a direct comparison of their potential environmental impact. Lower LC50 and EC50 values indicate higher toxicity.

Solvent	Chemical Formula	CAS Number	Acute Toxicity to Fish (LC50)	Acute Toxicity to Aquatic Invertebrates (EC50)	Ready Biodegradability
Dimethyl Adipate	C <sub>8</sub> H <sub>14</sub> O <sub>4</sub>	627-93-0	18-24 mg/L (Fathead minnow, 96h)	72 mg/L (Daphnia magna, 48h)	Readily biodegradable (75% in 28 days)
Acetone	C <sub>3</sub> H <sub>6</sub> O	67-64-1	5,540 mg/L (Rainbow trout, 96h)[1]	8,800 mg/L (Daphnia magna, 48h) [1]	Readily biodegradable
Ethanol	C <sub>2</sub> H <sub>6</sub> O	64-17-5	12.78 - 15,300 mg/L (Various species)[2]	98.85 - 5,012 mg/L (Daphnia magna)[2]	Readily biodegradable (74% in 5 days)[3]
Isopropanol	C <sub>3</sub> H <sub>8</sub> O	67-63-0	4,200 - 11,130 mg/L (Various species, 48-96h)[4]	>10,000 mg/L (Daphnia magna, 24h)	Readily biodegradable[5]
Toluene	C <sub>7</sub> H <sub>8</sub>	108-88-3	5.5 - 28.2 mg/L (Various species, 96h)	3.78 - 11.5 mg/L (Daphnia magna, 48h)	Not readily biodegradable
Methanol	CH <sub>4</sub> O	67-56-1	15,400 - 29,400 mg/L (Bluegill, 96h)	>10,000 mg/L (Daphnia magna, 48h)	Readily biodegradable
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	141-78-6	230 mg/L (Fathead minnow, 96h)	164 mg/L (Daphnia magna, 48h)	Readily biodegradable

n-Hexane	C <sub>6</sub> H <sub>14</sub>	110-54-3	2.1 - 2.5 mg/L (Fathead minnow, 96h)	2.1 mg/L (Daphnia magna, 48h)	Readily biodegradable
Methyl Ethyl Ketone (MEK)	C <sub>4</sub> H <sub>8</sub> O	78-93-3	2,993 mg/L (Fathead minnow, 96h) [6]	308 mg/L (Daphnia magna, 48h)	Readily biodegradable

## Experimental Protocols

The ecotoxicity data presented in this guide are primarily based on standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). These protocols are internationally recognized and ensure the reliability and comparability of the results.

### Ready Biodegradability - OECD Test Guideline 301C (Modified MITI Test I)

This test evaluates the potential for a chemical to be rapidly biodegraded by microorganisms.

- **Principle:** A solution or suspension of the test substance in a mineral medium is inoculated with a mixed population of microorganisms from activated sludge and incubated under aerobic conditions in the dark or diffuse light. The degradation of the test substance is followed by measuring the oxygen consumption over a 28-day period.
- **Inoculum:** Activated sludge from a wastewater treatment plant treating predominantly domestic sewage.
- **Test Duration:** 28 days.
- **Parameters Measured:** Biochemical Oxygen Demand (BOD).
- **Pass Criteria:** A substance is considered readily biodegradable if the percentage of biodegradation reaches 60% of the theoretical oxygen demand (ThOD) within a 10-day window during the 28-day test period.[7][8]

## Acute Immobilisation Test for Daphnia sp. - OECD Test Guideline 202

This test determines the acute toxicity of a substance to aquatic invertebrates.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Test Organism: Daphnia magna (water flea), less than 24 hours old.[\[9\]](#)[\[10\]](#)[\[12\]](#)
- Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation of the test vessel.[\[9\]](#)[\[12\]](#)
- Test Duration: 48 hours.[\[9\]](#)[\[10\]](#)[\[12\]](#)
- Parameters Measured: The concentration at which 50% of the daphnids are immobilized (EC50) is calculated.[\[12\]](#)
- Test Conditions: The test is conducted under static or semi-static conditions at a controlled temperature and light cycle.[\[10\]](#)[\[14\]](#)

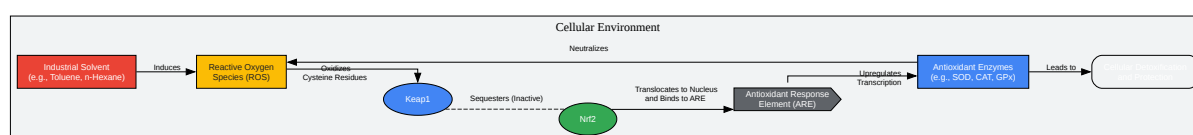
## Fish, Acute Toxicity Test - OECD Test Guideline 203

This test assesses the acute lethal toxicity of a substance to fish.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Test Organism: Various fish species can be used, such as Rainbow trout (*Oncorhynchus mykiss*) or Fathead minnow (*Pimephales promelas*).
- Principle: Fish are exposed to a range of concentrations of the test substance for 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours.[\[10\]](#)[\[15\]](#)
- Test Duration: 96 hours.[\[10\]](#)[\[15\]](#)
- Parameters Measured: The concentration that is lethal to 50% of the test fish (LC50) is determined.[\[10\]](#)
- Test Conditions: The test is performed under static, semi-static, or flow-through conditions with controlled temperature, lighting, and dissolved oxygen levels.[\[10\]](#)

## Mechanistic Insights: Signaling Pathways in Ecotoxicity

The toxicity of industrial solvents in aquatic organisms often involves the induction of oxidative stress. This occurs when there is an imbalance between the production of reactive oxygen species (ROS) and the organism's ability to detoxify these harmful molecules. The Nrf2/Keap1 signaling pathway is a key cellular defense mechanism against oxidative stress.<sup>[19][20]</sup>



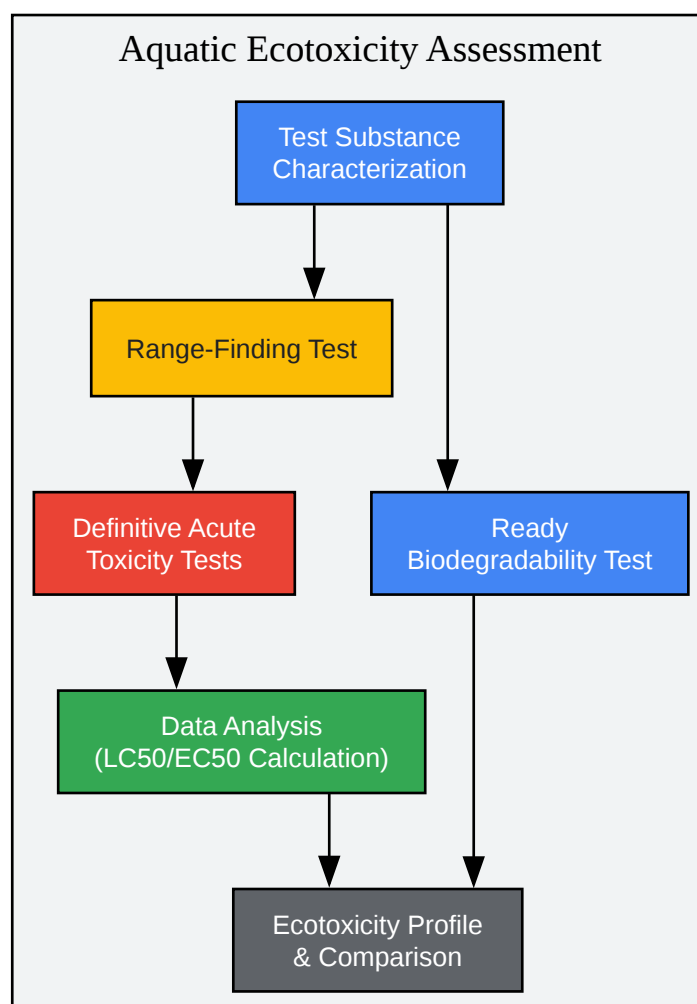
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Caption: Oxidative Stress Response Pathway in Aquatic Organisms.

Under normal conditions, the transcription factor Nrf2 is kept inactive in the cytoplasm by being bound to Keap1. When exposed to certain solvents, the resulting increase in intracellular ROS leads to the oxidation of Keap1, causing it to release Nrf2. Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of genes encoding for antioxidant enzymes. This leads to the increased production of these protective enzymes, which in turn neutralize the excess ROS and mitigate cellular damage.

## Experimental Workflow for Aquatic Ecotoxicity Testing

The assessment of a solvent's ecotoxicity follows a structured workflow, beginning with preliminary assessments and culminating in detailed toxicity testing.



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Caption: Standardized Workflow for Aquatic Ecotoxicity Assessment.

The process begins with the thorough characterization of the test substance's physical and chemical properties. A preliminary range-finding test is then conducted to determine the appropriate concentration range for the definitive toxicity tests. Following this, acute toxicity tests on fish (OECD 203) and daphnia (OECD 202) are performed. Concurrently, a ready biodegradability test (e.g., OECD 301C) is carried out. The data from the acute toxicity tests are statistically analyzed to determine the LC50 and EC50 values. Finally, all the data are compiled to create a comprehensive ecotoxicity profile, which can then be used for comparison with other substances.

## Conclusion

Based on the compiled data, dimethyl adipate demonstrates a more favorable ecotoxicity profile compared to several traditional industrial solvents like toluene and n-hexane, which exhibit high acute toxicity to aquatic organisms. While solvents such as acetone, ethanol, and isopropanol show very low acute toxicity, dimethyl adipate's ready biodegradability is a significant advantage, suggesting a lower potential for persistence in the environment.

For researchers, scientists, and drug development professionals aiming to incorporate greener chemistry principles into their work, dimethyl adipate presents a viable alternative to more ecotoxic solvents. However, the selection of any solvent should always be based on a comprehensive evaluation of its performance, safety, and environmental impact for the specific application.

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